Application Note: Analytical Quantification of 2,4,6-Trimethoxyphenylacetic Acid (TMPA)

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Compound of Interest

Compound Name:	*2,4,6-Trimethoxyphenylacetic acid*
CAS No.:	*104397-80-0*
Cat. No.:	*B009306*

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Methodology: RP-HPLC-UV & LC-MS/MS | Matrix: API Intermediates & Reaction Mixtures

Executive Summary

2,4,6-Trimethoxyphenylacetic acid (TMPA, CAS: 104397-80-0) is a critical building block in the synthesis of complex pharmaceutical agents, including specific chalcone-based antitumor candidates and heterocyclic bioactive molecules. Its structural isomerism (distinct from the psychotropic 3,4,5-trimethoxy series) requires precise analytical discrimination.

This guide details two validated protocols:

- High-Throughput HPLC-UV: For routine purity analysis and reaction monitoring (Limit of Quantitation: ~0.5 µg/mL).
- Ultrasensitive LC-MS/MS: For trace impurity profiling and genotoxic risk assessment (Limit of Quantitation: <10 ng/mL).

Chemical Profile & Analytical Challenges

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Parameter	Value	Analytical Implication
Molecular Formula	$C_{11}H_{14}O_5$	Monoisotopic Mass: 226.0841 Da
pKa (Predicted)	~3.8 – 4.2	Critical: Mobile phase pH must be < 3.0 to suppress ionization and ensure retention on C18 columns.
LogP (Predicted)	1.3	Moderately polar; elutes early on standard C18 gradients without high aqueous content.
UV Maxima	270–280 nm	Rich electron-donating methoxy groups provide strong UV absorption.
Solubility	MeOH, ACN, EtOAc	Sample diluents should match the initial mobile phase conditions (high aqueous) to prevent peak distortion.

Protocol A: HPLC-UV for Purity & Process Control

Objective: Quantify TMPA purity >98% and monitor the consumption of starting material (e.g., 2,4,6-trimethoxybenzaldehyde).

Chromatographic Conditions

- System: Agilent 1260 Infinity II or Waters Alliance e2695.
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm).
  - Why: The "Plus" double end-capping reduces tailing caused by the interaction of the free carboxylic acid with silanols.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile (HPLC Grade).

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- Flow Rate: 1.0 mL/min.[1]
- Column Temp: 30°C.
- Detection: UV at 275 nm (Reference 360 nm).

Gradient Program

Time (min)	% Mobile Phase B	Event
0.00	10	Initial Hold (Equilibration)
2.00	10	Isocratic hold to separate polar impurities
12.00	90	Linear ramp to elute TMPA and hydrophobic dimers
15.00	90	Wash
15.10	10	Re-equilibration
20.00	10	End of Run

Standard Preparation

- Stock Solution (1 mg/mL): Dissolve 10 mg TMPA in 10 mL Methanol.
- Working Standard (50 µg/mL): Dilute 500 µL Stock into 9.5 mL of Mobile Phase A.
  - Note: Diluting in 100% organic solvent can cause "solvent effect" peak broadening for early eluting acidic compounds. Always match the diluent to the starting gradient conditions.

Protocol B: LC-MS/MS for Trace Impurity Analysis

Objective: Quantify TMPA as a trace impurity (PGI/GTI screening) in final drug substances.

Mass Spectrometry Settings

- Ionization: Electrospray Ionization (ESI), Negative Mode.

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- Why: Carboxylic acids ionize efficiently in negative mode (

  ), producing cleaner spectra with lower background noise than positive mode for this analyte.

- Precursor Ion:

  225.1 (

).

- MRM Transitions:
  - Quantifier: 225.1

    181.1 (Loss of

    , characteristic of carboxylic acids).
  - Qualifier: 225.1

    166.1 (Loss of

    + methyl radical).

LC-MS Interface Parameters

- Gas Temp: 350°C.
- Gas Flow: 10 L/min.
- Nebulizer: 40 psi.
- Capillary Voltage: 3500 V (Negative).

Workflow Diagram

The following diagram illustrates the decision matrix for selecting the appropriate method based on the sample stage.

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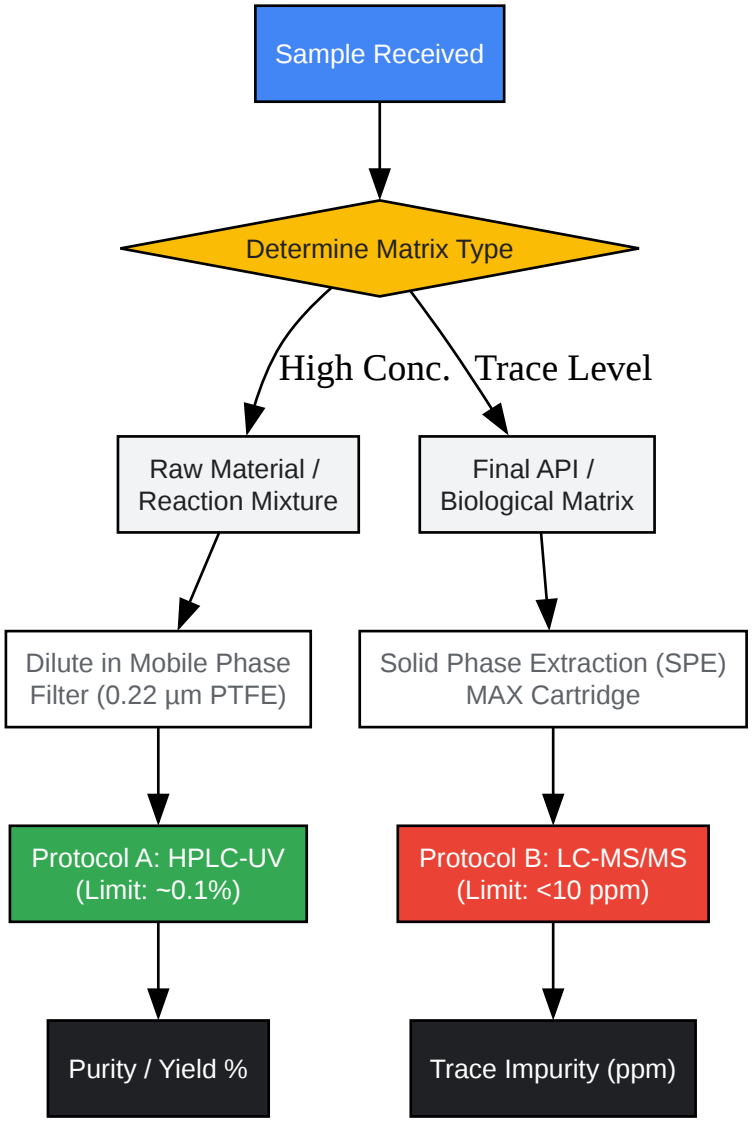

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Caption: Decision tree for selecting analytical workflows based on sample concentration and required sensitivity.

Sample Preparation Protocols

Direct Injection (Reaction Monitoring)

- Take 100 µL of reaction mixture.
- Quench in 900 µL of Acetonitrile:Water (50:50).
- Vortex for 30 seconds.

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- Filter through a 0.22 µm PTFE syringe filter.
- Inject 5 µL.

Solid Phase Extraction (Trace Analysis in Plasma/Complex Matrix)

For trace quantification (<10 ng/mL), use Mixed-Mode Anion Exchange (MAX) to target the acidic moiety.

- Conditioning: 1 mL MeOH, then 1 mL Water.
- Loading: Load sample (pH adjusted to ~7.0 with ammonium acetate).
- Wash 1: 1 mL 5% NH_4OH in Water (Removes neutrals/bases).
- Wash 2: 1 mL Methanol (Removes hydrophobic neutrals).
- Elution: 1 mL 2% Formic Acid in Methanol.
  - Mechanism:[2][3][4] Acidifying the solvent neutralizes the carboxylate group, disrupting the ionic bond with the sorbent and releasing the TMPA.
- Reconstitution: Evaporate to dryness under

  and reconstitute in Mobile Phase.

Method Validation (ICH Q2 Guidelines)

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Parameter	Acceptance Criteria	Experimental Note
Linearity		Range: 80% to 120% of target concentration.
Precision (Repeatability)	RSD < 1.0% (HPLC)	6 injections of standard solution.
Accuracy (Recovery)	98.0% – 102.0%	Spike samples at 50%, 100%, and 150% levels.
LOD / LOQ	S/N > 3 / S/N > 10	Determine via serial dilution.
Specificity	Resolution > 2.0	Ensure separation from 2,4,6-trimethoxybenzaldehyde (precursor).

Troubleshooting & Expert Insights

- Peak Tailing:
  - Cause: Interaction between the carboxylic acid and residual silanols on the column stationary phase.
  - Fix: Ensure Mobile Phase A pH is ≤ 3.0. If tailing persists, increase buffer concentration (e.g., use 20 mM Ammonium Formate pH 3.0 instead of just 0.1% Formic Acid).
- Retention Time Shift:
  - Cause: TMPA is sensitive to pH changes near its pKa (~4.0).
  - Fix: Precisely control the pH of the aqueous mobile phase. Use a column thermostat to maintain 30°C ± 0.5°C.
- Carryover:
  - Cause: The trimethoxy phenyl ring is moderately hydrophobic and can stick to the injector needle.

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- Fix: Use a needle wash solution containing 50:50 Methanol:Water + 0.1% Formic Acid.

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